

Unveiling the Physicochemical Landscape of **sec-Butyl Acrylate**: A Technical Guide

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Compound of Interest

Compound Name: *sec-Butyl acrylate*

Cat. No.: *B146066*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **sec-Butyl acrylate** (CAS No: 2998-08-5), a versatile monomer employed in the synthesis of various polymers. Understanding these fundamental characteristics is paramount for its effective application in research, development, and manufacturing processes. This document summarizes key quantitative data in structured tables, outlines detailed experimental methodologies for their determination, and presents a logical workflow for physical property assessment.

Core Physical Properties of **sec-Butyl Acrylate**

The physical characteristics of **sec-Butyl acrylate** are crucial for handling, storage, and polymerization process design. A summary of these properties is presented below.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₂ O ₂	[1][2][3][4][5]
Molecular Weight	128.17 g/mol	[1][5]
Density	0.8870 - 0.896 g/cm ³ at 20°C	[1][3][6]
Boiling Point	59-60°C at 50 mmHg	[1][2][3][4][6]
Melting Point	-62.3°C	[1]
Flash Point	34.5°C	[1][6]
Refractive Index	1.4110 - 1.414 at 20°C	[1][2]
Vapor Pressure	6.44 mmHg at 25°C	[1][6]
Solubility in Water	Very slightly soluble	[7][8][9][10][11]
Viscosity	Data not available for sec-Butyl acrylate. For n-Butyl acrylate: 0.92 mPa·s at 20°C	[12] (Note: This is for the isomer n-Butyl acrylate)

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties relies on standardized experimental procedures. The following section details the methodologies for measuring the key properties of **sec-Butyl acrylate**.

Density Determination

The density of a liquid can be determined using a pycnometer or a digital density meter.[2][13][14][15][16]

- Protocol using a Pycnometer:
 - Clean and dry a pycnometer of a known volume.
 - Weigh the empty pycnometer.

- Fill the pycnometer with **sec-Butyl acrylate**, ensuring no air bubbles are present.
- Place the pycnometer in a constant temperature bath (e.g., 20°C) to allow the liquid to reach thermal equilibrium.
- Adjust the volume of the liquid to the calibration mark of the pycnometer.
- Weigh the filled pycnometer.
- The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

Boiling Point Determination

The boiling point can be determined by distillation or using a micro-boiling point apparatus.^[7]
^[9]^[11]^[17]^[18]

- Protocol using Distillation:
 - Set up a simple distillation apparatus with a round-bottom flask, distillation head, condenser, and receiving flask.
 - Place a sample of **sec-Butyl acrylate** in the round-bottom flask along with boiling chips.
 - Position a thermometer in the distillation head so that the top of the bulb is level with the bottom of the side arm leading to the condenser.
 - Heat the flask gently.
 - Record the temperature at which the liquid is actively boiling and a steady stream of distillate is collected. This temperature is the boiling point at the recorded atmospheric pressure.

Melting Point Determination

The melting point of a substance that is solid at room temperature is determined using a melting point apparatus. For substances like **sec-butyl acrylate**, which has a very low melting point, a cryostat is typically required.

- General Protocol using a Melting Point Apparatus:[5][8][19][20][21]
 - A small, powdered sample of the solidified compound is packed into a capillary tube.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate.
 - The temperature range from the point at which the first drop of liquid appears to the point at which the entire sample is liquid is recorded as the melting point range.

Flash Point Determination

The flash point is determined using a closed-cup or open-cup flash point tester.[3][10][22][23][24]

- Protocol using a Pensky-Martens Closed-Cup Tester:
 - A sample of **sec-Butyl acrylate** is placed in the test cup of the apparatus.
 - The cup is heated at a slow, constant rate.
 - A small flame is periodically passed over the opening in the cup lid.
 - The flash point is the lowest temperature at which the vapors above the liquid ignite momentarily upon application of the test flame.

Refractive Index Determination

The refractive index is measured using a refractometer, such as an Abbe refractometer.[1][6][12][25][26]

- Protocol using an Abbe Refractometer:
 - Calibrate the refractometer using a standard liquid with a known refractive index.
 - Place a few drops of **sec-Butyl acrylate** onto the prism of the refractometer.

- Close the prisms and allow the sample to reach the temperature of the instrument (e.g., 20°C).
- Adjust the instrument to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece.
- Read the refractive index directly from the instrument's scale.

Viscosity Determination

The viscosity of a liquid can be measured using various types of viscometers, such as a capillary viscometer or a rotational viscometer.[\[4\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)

- Protocol using a Capillary Viscometer (Ostwald type):
 - A known volume of **sec-Butyl acrylate** is introduced into the viscometer.
 - The viscometer is placed in a constant temperature bath.
 - The liquid is drawn up into the upper bulb of the viscometer.
 - The time taken for the liquid to flow between two marked points on the capillary is measured.
 - The kinematic viscosity is calculated using the viscometer constant and the measured flow time. The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid.

Solubility Determination

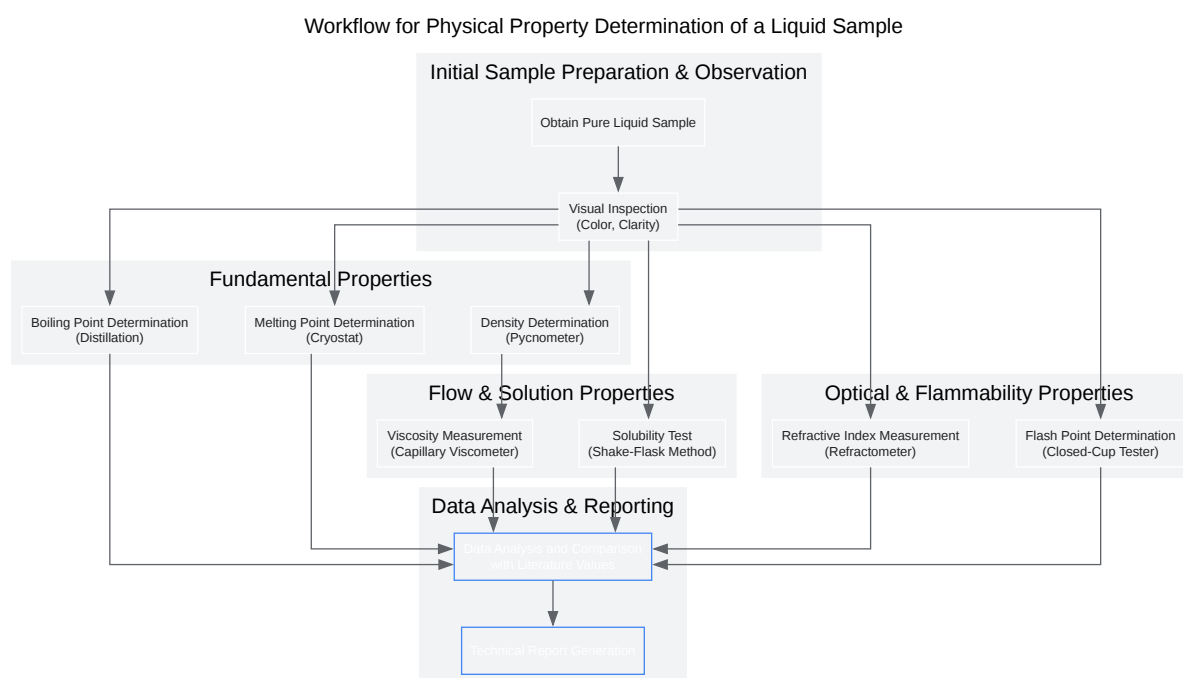
The solubility in water can be determined by the shake-flask method.[\[31\]](#)[\[32\]](#)[\[33\]](#)[\[34\]](#)[\[35\]](#)

- Protocol for Qualitative Solubility in Water:
 - Add a small amount of **sec-Butyl acrylate** to a test tube containing water.
 - Shake the test tube vigorously.

- Observe whether the **sec-Butyl acrylate** dissolves completely, forms a separate layer, or appears as a cloudy emulsion, indicating its solubility.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a liquid sample like **sec-Butyl acrylate**.



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